

Navigating the Safe Handling of 3-N-Cbz-Aminopyrrolidine: A Technical Guide

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Compound of Interest

Compound Name: 3-N-Cbz-aminopyrrolidine

Cat. No.: B048808

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **3-N-Cbz-aminopyrrolidine**. The information presented is crucial for ensuring the safe use of this compound in research and development settings. This document consolidates data for both the (S)-(+) and (R)-(-)-enantiomers, referred to collectively as **3-N-Cbz-aminopyrrolidine** unless otherwise specified.

Physicochemical and Safety Data at a Glance

The following tables summarize the key physicochemical properties and hazard classifications for **3-N-Cbz-aminopyrrolidine**, facilitating a quick assessment of its characteristics.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₂	[1] [2] [3]
Molecular Weight	220.27 g/mol	[1] [2] [3]
Boiling Point	315 °C	[1] [2] [4]
Density	1.155 g/mL at 25 °C	[1] [2] [4]
Refractive Index	n _{20/D} 1.548	[1] [2] [4]
Flash Point	> 110 °C (> 230 °F) - closed cup	[1] [2] [4]

Table 2: Hazard Identification and Classification

Hazard Classification	GHS Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1] [2] [5]
Skin Irritation	Category 2	H315: Causes skin irritation	[1] [2] [5] [6]
Serious Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	[1] [2] [5] [6]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation	[1] [2] [6]

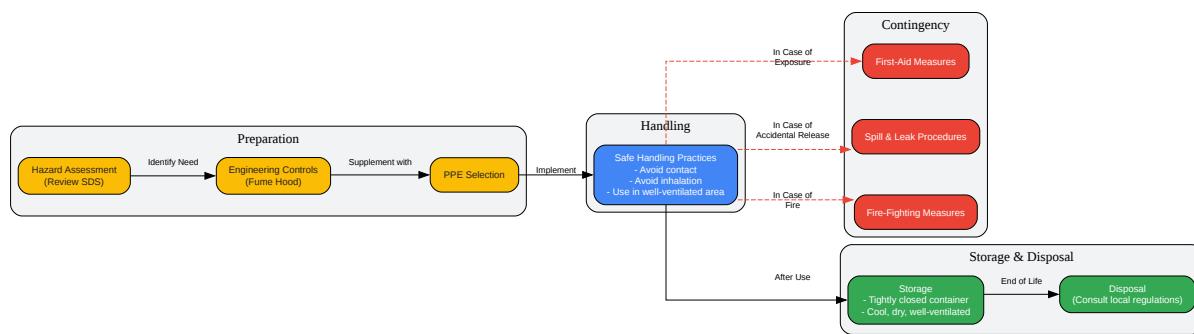
Experimental Protocols

Detailed experimental protocols for the toxicological and safety assessments of **3-N-Cbz-aminopyrrolidine** are not publicly available in the reviewed safety data sheets. The hazard classifications are based on data submitted to regulatory bodies like ECHA, but the full study reports are typically proprietary.

Safe Handling and Emergency Procedures

A systematic approach to handling **3-N-Cbz-aminopyrrolidine** is essential to minimize risk.

The following diagram illustrates the logical workflow for safe handling, from initial hazard assessment to emergency response.



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*Safe handling workflow for **3-N-Cbz-aminopyrrolidine**.*

Detailed Handling and Precautionary Measures

The following tables provide specific precautionary statements and personal protective equipment recommendations for handling **3-N-Cbz-aminopyrrolidine**.

Table 3: Precautionary Statements (P-Codes)

Code	Precautionary Statement	Source
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1] [2] [6]
P264	Wash skin thoroughly after handling.	[1] [2] [6]
P270	Do not eat, drink or smoke when using this product.	[1] [2]
P271	Use only outdoors or in a well-ventilated area.	[6]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[6]
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[1] [2]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[1] [2] [6]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[6]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1] [2] [6]
P332 + P313	If skin irritation occurs: Get medical advice/attention.	[6]
P337 + P313	If eye irritation persists: Get medical advice/attention.	[6]

P362	Take off contaminated clothing and wash before reuse.	[6]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.	[7]
P405	Store locked up.	[7]
P501	Dispose of contents/container to an approved waste disposal plant.	[7]

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source
Eye/Face Protection	Eyeshields, Faceshields, Chemical splash-resistant safety glasses or goggles with side protection.	[1][2][7]
Skin Protection	Protective gloves, Protective clothing.	[6]
Respiratory Protection	Type ABEK (EN14387) respirator filter. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).	[1][2]

Emergency Procedures

In the event of exposure or a spill, the following first-aid and containment measures should be taken:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[6][8]

- Skin Contact: Wash off with soap and plenty of water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.[1][2][6][8]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1][2][6][8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a POISON CENTER or doctor/physician.[8][9]
- Spills: Prevent further leakage or spillage if safe to do so. Absorb with inert material and place in a suitable disposal container. Do not let the product enter drains.[6][8]

Storage and Disposal

Proper storage and disposal are critical to maintaining the stability of the compound and ensuring environmental safety.

- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[6] Keep away from incompatible substances and sources of ignition.
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.[6]

By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can safely handle **3-N-Cbz-aminopyrrolidine** and minimize potential risks in the laboratory.

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